

safety and handling of TAMRA hydrazide (6-

isomer) powder

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Compound of Interest

Compound Name: TAMRA hydrazide (6-isomer)

Cat. No.: B12397454

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An In-Depth Technical Guide to the Safe Handling and Application of **TAMRA Hydrazide (6-Isomer)** Powder

This technical guide provides comprehensive information on the safe handling, storage, and use of TAMRA (Tetramethylrhodamine) hydrazide (6-isomer) powder. It is intended for researchers, scientists, and drug development professionals who utilize this fluorescent probe for the labeling of carbonyl-containing molecules such as aldehydes and ketones.

Chemical and Physical Properties

TAMRA hydrazide (6-isomer) is a carbonyl-reactive fluorescent dye belonging to the xanthene class. The hydrazide moiety enables its covalent attachment to molecules with aldehyde or ketone groups, which are often introduced into biomolecules like glycoproteins through periodate oxidation.[1][2][3]

Table 1: Physicochemical and Spectral Properties of TAMRA Hydrazide (6-Isomer)



Property	Value	Reference(s)
Molecular Formula	C25H25CIN4O4	[3][4]
Molecular Weight	~480.95 g/mol	[3]
Appearance	Dark colored solid powder	[1]
Solubility	Good solubility in DMF and DMSO	[4]
Purity	>95% (HPLC)	[4]
Excitation Maximum (λex)	541 nm	[4]
Emission Maximum (λem)	567 nm	[4]
Molar Extinction Coefficient (ε)	84,000 L·mol ⁻¹ ·cm ⁻¹	[4]
Fluorescence Quantum Yield (Φ)	0.1	[4]
CAS Number	2183440-67-5	[4]
Melting Point	Data not available	

| Flash Point | Data not available | |

Hazard Identification and Safety Precautions

A specific Safety Data Sheet (SDS) for **TAMRA hydrazide (6-isomer)** is not readily available in public domains. The following information is synthesized from data on similar fluorescent dyes, related TAMRA compounds, and general safety protocols for handling powdered laboratory reagents.[5] The parent compound, 6-Carboxytetramethylrhodamine, is known to cause skin and eye irritation and may cause respiratory irritation.[6]

2.1 GHS Hazard Classification (Anticipated) Based on data for structurally related compounds, **TAMRA hydrazide (6-isomer)** should be handled as a substance with the following potential hazards:

Skin Corrosion/Irritation: Category 2[6]



- Serious Eye Damage/Eye Irritation: Category 2A[5]
- Specific Target Organ Toxicity (Single Exposure), Respiratory Tract Irritation: Category 3[6]
- 2.2 Personal Protective Equipment (PPE) Appropriate PPE must be worn at all times when handling TAMRA hydrazide powder to create a barrier between the chemical and the user.[7][8]
- Eye Protection: Wear chemical safety goggles or a face shield.[9]
- Hand Protection: Use chemically resistant gloves such as nitrile or neoprene. Inspect gloves for tears or defects before use.[8]
- Body Protection: A lab coat is required to protect skin and clothing.
- Respiratory Protection: When handling the powder outside of a certified fume hood, a NIOSH-approved dust mask or respirator is necessary to prevent inhalation.[10]
- 2.3 Safe Handling Procedures Safe handling practices are crucial to minimize exposure and prevent contamination.[11]
- Engineering Controls: Handle the powder in a well-ventilated area, preferably within a chemical fume hood or using local exhaust ventilation to control airborne dust levels.[12]
- Minimizing Dust: Use covered containers for transport and open them as close as possible to the point of use (e.g., weighing station). Avoid actions that create dust, such as scraping or vigorous shaking.[10]
- Hygiene: Wash hands thoroughly with soap and water after handling the reagent, even if gloves were worn. Do not eat, drink, or apply cosmetics in the laboratory.[7][11]



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Caption: General workflow for safely handling powdered fluorescent dyes.

- 2.4 Storage and Stability Proper storage is essential to maintain the integrity of the compound.
- Temperature: Store at -20°C for long-term stability.[4]
- Light: Protect from light to prevent photobleaching.[1]
- Moisture: Keep in a tightly sealed container and desiccate to prevent hydrolysis.[1]
- Transportation: The product is stable for up to three weeks at room temperature during shipping.[1]

Emergency Procedures

Table 2: First Aid Measures

Exposure Route	First Aid Instructions	Reference(s)
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.	[5]
Skin Contact	Remove contaminated clothing. Wash affected area thoroughly with soap and water. If irritation persists, seek medical attention.	[5]
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.	[5]



| Ingestion | Do NOT induce vomiting. Wash out mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. |[5] |

3.2 Accidental Release Measures In case of a spill, wear full personal protective equipment. Avoid breathing dust. Carefully sweep or scoop up the solid material and place it into a suitable, sealed container for disposal. Clean the spill area thoroughly.[13]

3.3 Firefighting Measures

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical powder, or alcohol-resistant foam.[13]
- Special Hazards: During combustion, it may emit irritant fumes.
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA)
 and full protective clothing.[13]

Experimental Protocols

TAMRA hydrazide is primarily used for the fluorescent labeling of aldehydes and ketones. A common application is the labeling of glycoproteins after the carbohydrate moieties have been oxidized to generate aldehydes.[2]

4.1 Protocol for Fluorescent Labeling of Glycoproteins This protocol provides a detailed methodology for the covalent labeling of glycoproteins using **TAMRA hydrazide (6-isomer)** following periodate oxidation.[2][14]

Materials:

- Glycoprotein of interest (e.g., antibody)
- TAMRA hydrazide (6-isomer)
- Sodium meta-periodate (NaIO₄)
- Reaction Buffer: 0.1 M Sodium Acetate, pH 5.5
- Quenching Solution: Ethylene Glycol



- Anhydrous DMSO or DMF
- Size-exclusion chromatography column (e.g., Sephadex G-25)
- Phosphate-Buffered Saline (PBS), pH 7.4

Procedure:

Step 1: Oxidation of Glycoprotein

- Prepare a solution of the glycoprotein at approximately 5 mg/mL in 0.1 M sodium acetate buffer (pH 5.5).[2]
- Prepare a fresh 20 mM solution of sodium meta-periodate in the same buffer.
- Add the periodate solution to the glycoprotein solution. A final periodate concentration of 1-10 mM is a good starting point.
- Incubate the reaction for 20-30 minutes at room temperature in the dark.[14]
- Quench the reaction by adding ethylene glycol to a final concentration of 10-20 mM to consume excess periodate.[14]
- Purify the oxidized glycoprotein from the reaction mixture using a desalting or size-exclusion chromatography column equilibrated with 0.1 M sodium acetate buffer (pH 5.5).[2]

Step 2: Coupling with TAMRA Hydrazide

- Prepare a 50 mM stock solution of TAMRA hydrazide (6-isomer) in anhydrous DMSO or DMF.[2]
- Add the TAMRA hydrazide stock solution to the purified, oxidized glycoprotein. A 10- to 50fold molar excess of the dye over the protein is recommended.[14]
- Incubate the reaction for 2 hours to overnight at room temperature, protected from light.[2]
 [14]

Step 3: Purification and Analysis

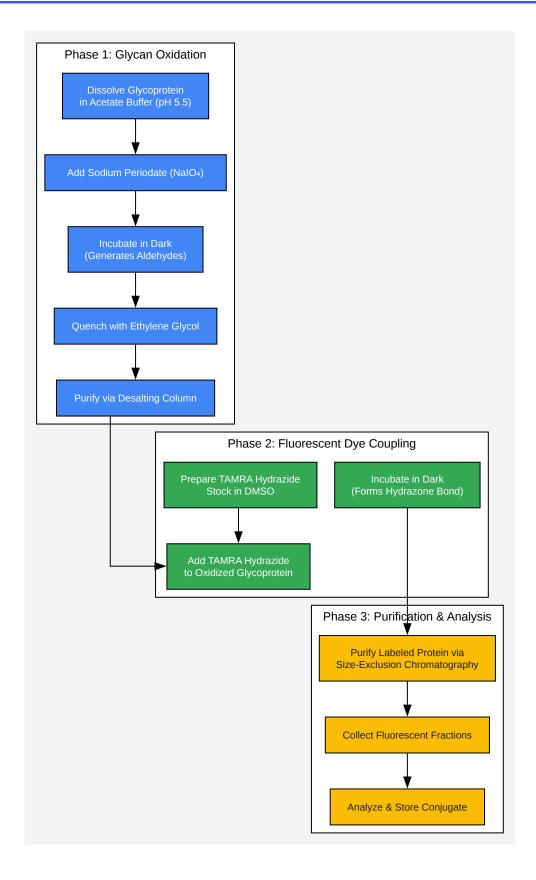
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- Remove the unreacted TAMRA hydrazide by passing the reaction mixture through a sizeexclusion chromatography column equilibrated with PBS (pH 7.4).[2]
- Collect the fractions containing the fluorescently labeled protein. These can be identified by their color and by monitoring the column eluate at both 280 nm (for protein) and 541 nm (for TAMRA dye).[14]
- Store the purified conjugate at 4°C (short-term) or -20°C (long-term), protected from light.





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